Application Note: Tracking Fatty Acid Synthesis and Anaplerosis with 13C-Labeled Propionate

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Compound of Interest	
Compound Name:	*Sodium propionate-13C3*
CAS No.:	*152571-51-2*
Cat. No.:	*B116944*

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Abstract

While [13C]-glucose and [13C]-glutamine are standard tracers for central carbon metabolism, [13C]-propionate offers a unique, dual-window into lipid biology. It serves simultaneously as a direct primer for Odd-Chain Fatty Acid (OCFA) synthesis and as a specific probe for mitochondrial anaplerosis via succinyl-CoA. This application note details a rigorous protocol for using [U-13C3]-propionate to dissect de novo lipogenesis (DNL), quantify anaplerotic flux, and distinguish between cytosolic primer incorporation and mitochondrial recycling.

Part 1: Mechanistic Principles (Expertise & Logic)

The Dual Fate of Propionate

To interpret 13C-propionate data accurately, one must understand that the tracer splits into two distinct metabolic flows. This "bifurcation" is the key to its analytical power.

- The Primer Pathway (Cytosolic): Propionate is activated to Propionyl-CoA. In the cytosol, Fatty Acid Synthase (FASN) can utilize Propionyl-CoA (C3) instead of Acetyl-CoA (C2) as the

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"primer" unit. Condensation with standard Malonyl-CoA units results in Odd-Chain Fatty Acids (OCFAs), typically C15:0 (Pentadecanoic acid) and C17:0 (Heptadecanoic acid).

  - Isotope Signature: If [U-13C3]-propionate is used, the resulting OCFA retains the intact C3 unit at the terminal (omega) end. Result: M+3 isotopologue.

- The Anaplerotic Pathway (Mitochondrial): Propionyl-CoA enters the mitochondria and is carboxylated to Methylmalonyl-CoA, then isomerized to Succinyl-CoA, entering the TCA cycle.

  - TCA Recycling: The 13C label scrambles through the symmetric succinate molecule. If these carbons exit the mitochondria (via Malate

    Pyruvate

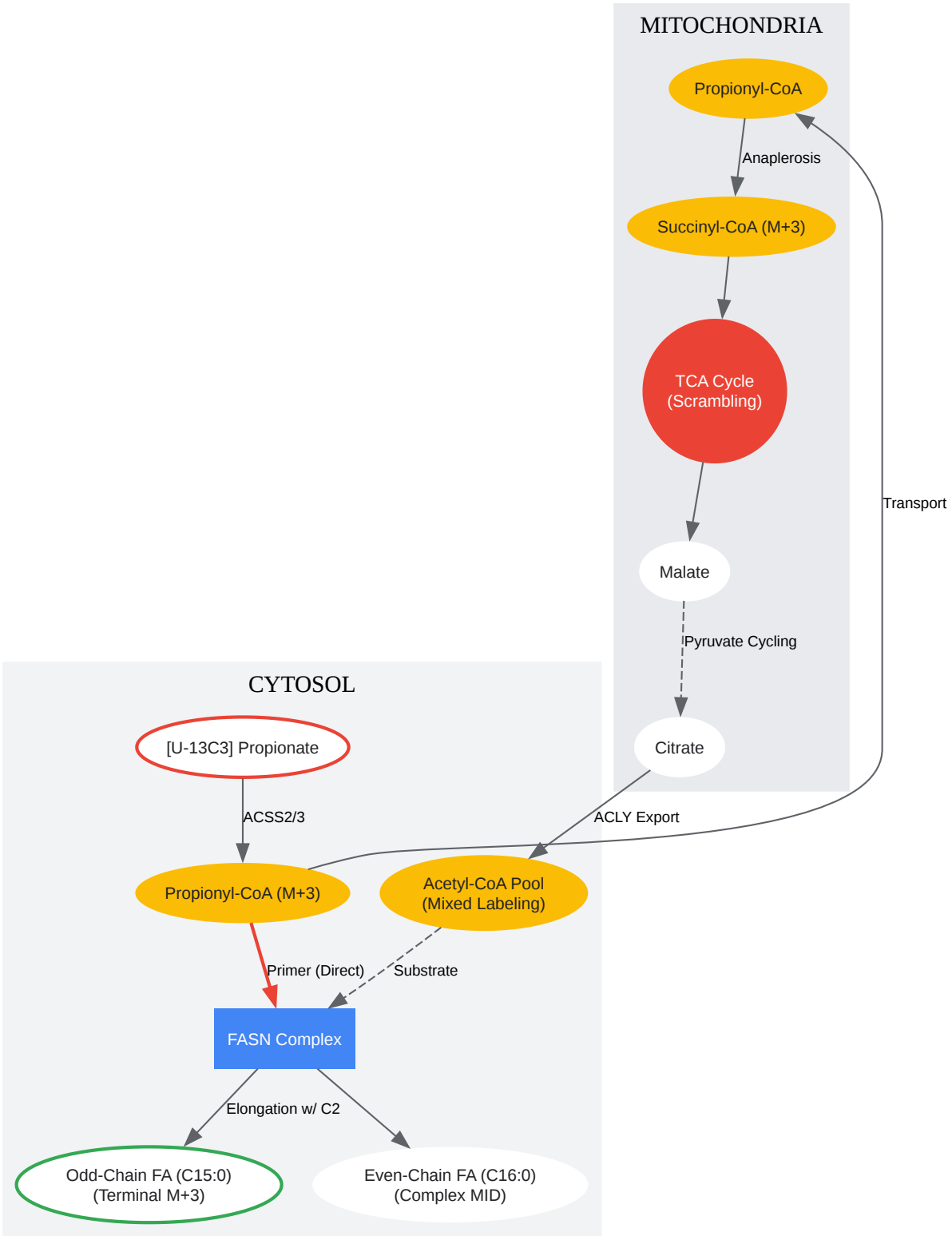
    Citrate shuttle) to form cytosolic Acetyl-CoA, they enter the general DNL pool.

  - Isotope Signature: This "recycled" Acetyl-CoA will carry M+1 or M+2 labels depending on the number of TCA turns. Consequently, even-chain fatty acids (like C16:0) will show a Mass Isotopomer Distribution (MID) (M+1, M+2, M+3...) rather than a single M+3 peak.

Pathway Visualization

The following diagram illustrates the divergence of the 13C label.

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Caption: Figure 1: Bifurcation of Propionate Flux. Red path indicates direct primer incorporation into Odd-Chain Fatty Acids (M+3). Dashed path indicates TCA recycling contributing to Even-Chain Fatty Acids.

Part 2: Experimental Protocol (Self-Validating System)

Materials & Reagents[1][2][3][4][5][6]

- Tracer: Sodium [U-13C3]-propionate (99% enrichment).
- Cell Culture: Adipocytes, Hepatocytes, or Cancer cell lines (e.g., HepG2).
- Extraction: Chloroform (HPLC grade), Methanol (HPLC grade), 0.9% NaCl.
- Derivatization: 2% H2SO4 in Methanol or BF3-Methanol (14%).
- Internal Standard: C19:0 (Nonadecanoic acid) or C13:0 (Tridecanoic acid) - Crucial for quantitation.

Step 1: Tracer Incubation

- Dose: 100 µM to 1 mM [U-13C3]-propionate.
  - Note: Propionate can be toxic at high concentrations. Perform a viability curve if >2 mM is required. 500 µM is a standard starting point for metabolic flux.
- Duration:
  - Flux Analysis: 6–24 hours (Dynamic labeling).
  - Steady State: 48–72 hours (Compositional analysis).
- Media: Use dialyzed FBS to minimize background unlabeled lipids.

Step 2: Lipid Extraction (Modified Folch Method)

- Wash cells 2x with ice-cold PBS.

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- Quench metabolism by adding 800 µL ice-cold Methanol. Scrape cells and transfer to a glass vial (Teflon-lined cap).
- Add 400 µL Chloroform. Vortex vigorously for 30s.
- Add 300 µL Water. Vortex.
- Centrifuge at 3,000 x g for 10 min at 4°C.
- Phase Separation:
  - Lower Phase (Chloroform): Contains Lipids (Triglycerides, Phospholipids).
  - Upper Phase (Methanol/Water): Contains polar metabolites (Propionyl-CoA, TCA intermediates).
- Validation Step: Collect the upper phase to verify intracellular propionate uptake and TCA labeling via LC-MS if available.

Step 3: FAME Derivatization (Fatty Acid Methyl Esters)

To analyze fatty acids by GC-MS, they must be volatile.

- Dry the lower chloroform phase under Nitrogen gas.
- Resuspend residue in 500 µL of 2% H2SO4 in Methanol.
- Incubate at 80°C for 1 hour. (Tightly capped).
- Cool to RT. Add 500 µL Hexane and 200 µL 0.9% NaCl.
- Vortex and centrifuge (1,000 x g, 3 min).
- Transfer the upper Hexane layer (containing FAMEs) to a GC vial.

Step 4: GC-MS Analysis

- Column: DB-23 or equivalent (high polarity for FA isomer separation).

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- Carrier Gas: Helium, 1 mL/min.
- Temperature Program: 50°C (1 min)

  10°C/min to 175°C

  4°C/min to 230°C (hold 5 min).
- MS Mode: SIM (Selected Ion Monitoring) improves sensitivity.
  - Target Ions:
    - Palmitate (C16:0): m/z 270 (M0), 271-286.
    - Pentadecanoate (C15:0): m/z 256 (M0), 259 (M+3).
    - Heptadecanoate (C17:0): m/z 284 (M0), 287 (M+3).

Part 3: Data Analysis & Interpretation[6]

Calculating Primer Incorporation (Direct Pathway)

For Odd-Chain Fatty Acids (C15:0, C17:0), the M+3 isotopologue represents molecules initiated directly by a labeled propionyl-CoA primer.

- QC Check: If you see significant M+1 or M+2 in C15:0, it indicates that the Acetyl-CoA pool (used for elongation) is also labeled via TCA recycling.

Calculating De Novo Lipogenesis (DNL) from Recycling

For Even-Chain Fatty Acids (C16:0), use Mass Isotopomer Distribution Analysis (MIDA). The distribution of isotopomers (M+1, M+2, etc.) reveals the enrichment of the cytosolic Acetyl-CoA pool (

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- Key Indicator: A shift in the entire mass envelope of C16:0 indicates that propionate carbons are successfully traversing the mitochondria

  cytosol bottleneck (citrate shuttle).

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Summary Table: Expected Mass Shifts

Fatty Acid	Origin	Expected Major Isotopologue (from [U-13C3]-Propionate)	Biological Interpretation
C15:0	Direct Synthesis	M+3	Propionyl-CoA used as Primer (Cytosolic flux).
C17:0	Direct Synthesis	M+3	Propionyl-CoA used as Primer + Elongation.
C16:0	TCA Recycling	M+1, M+2, M+4...	Propionate Succinyl-CoA Acetyl-CoA (Anaplerosis).
C16:0	No Synthesis	M+0	Uptake of exogenous lipids (No DNL).

References

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- Odd-chain fatty acids as biomarkers. Source: Taylor & Francis (2015). Context: Reviews the physiological relevance of C15:0 and C17:0 derived from propionate.

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